

# Personal protective equipment for handling 2-Ethylpyridine

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## Compound of Interest

Compound Name: **2-Ethylpyridine**

Cat. No.: **B127773**

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## Essential Safety and Handling Guide for 2-Ethylpyridine

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **2-Ethylpyridine**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Chemical Properties and Hazards

**2-Ethylpyridine** is a colorless to pale yellow liquid with a strong, unpleasant odor.<sup>[1]</sup> It is classified as a flammable liquid and vapor.<sup>[2][3]</sup> Vapors are heavier than air and may travel to an ignition source, causing a flashback.<sup>[1]</sup> This substance is harmful if it comes into contact with the skin, is inhaled, or is swallowed.<sup>[3][4]</sup> It can cause serious eye irritation and skin irritation.<sup>[2][5]</sup>

Property	Value
CAS Number	100-71-0[5]
Molecular Formula	C7H9N[5][6]
Molecular Weight	107.15 g/mol [5][6]
Boiling Point	149 °C (300.2 °F)[1]
Melting Point	-63 °C (-81.4 °F)[1]
Flash Point	39 °C (102.2 °F) - closed cup
Density	0.937 g/cm <sup>3</sup> at 20 °C (68 °F)[1]
Vapor Pressure	38 mmHg at 20 °C (68 °F)[1]
Solubility in Water	30 g/L[1]

## Personal Protective Equipment (PPE)

Engineering controls, such as the use of a chemical fume hood, are the primary means of controlling exposure.[7] However, appropriate PPE must be worn to prevent skin and eye contact.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. <a href="#">[1]</a> A face shield may be required for splash hazards.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton™). <a href="#">[5]</a> A lab coat or chemical-resistant apron should be worn. <a href="#">[1]</a>	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[5]</a>
Respiratory Protection	Typically not required with adequate ventilation. If ventilation is insufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors. <a href="#">[1]</a> <a href="#">[5]</a>	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. <a href="#">[1]</a>

## Operational and Handling Plan

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[\[5\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[5\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)

### 2. Handling Procedure:

- Avoid breathing vapors or mist.[\[4\]](#)

- Prevent contact with eyes, skin, and clothing.[[1](#)]
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[[4](#)][[7](#)]
- Keep the container tightly closed when not in use.[[1](#)]

### 3. Storage:

- Store in a cool, dry, and well-ventilated area designated as a flammables area.[[1](#)][[5](#)]
- Keep containers tightly closed.[[1](#)]
- Store away from incompatible materials, particularly acids.[[5](#)]

## Emergency Procedures

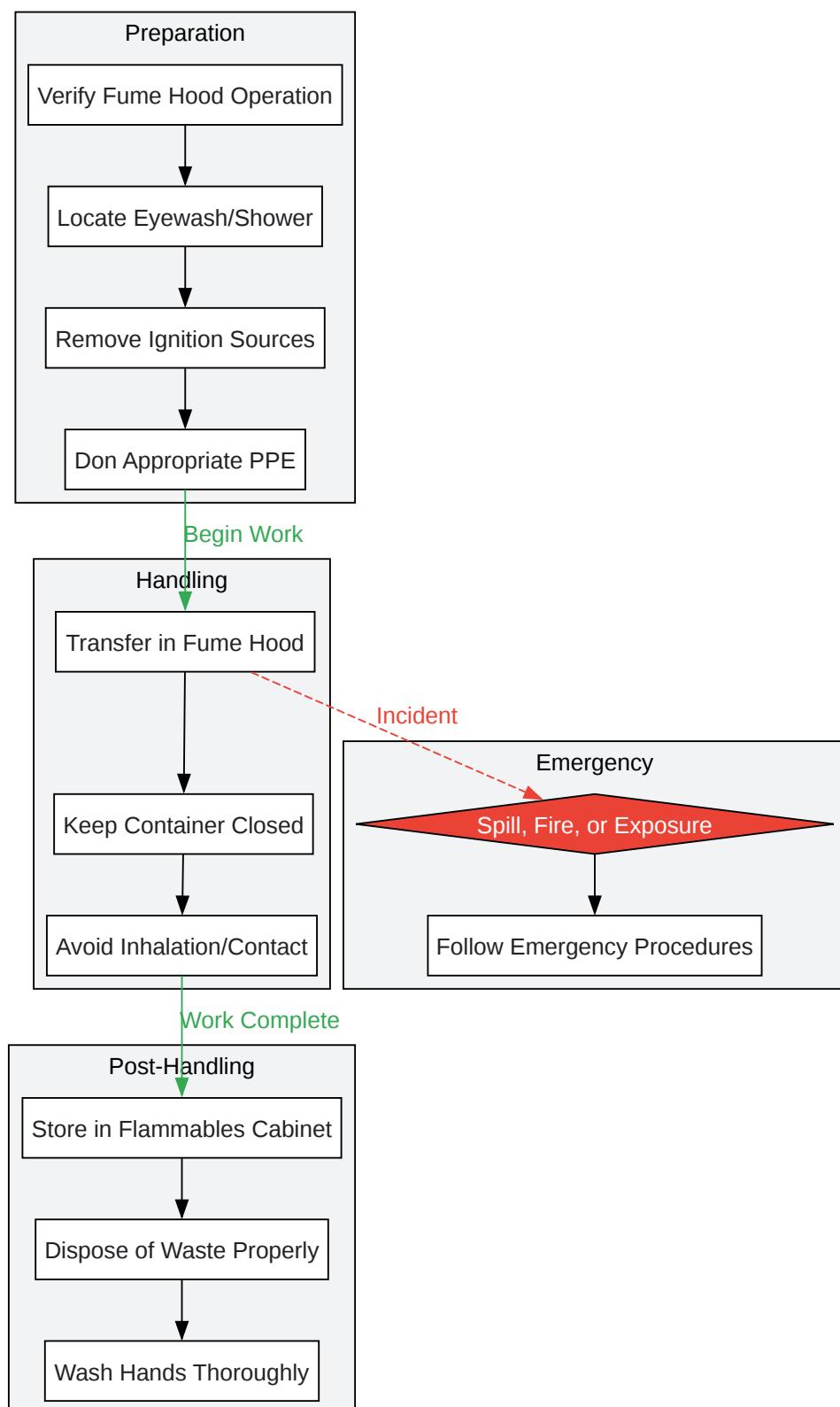
Emergency	Procedure
Spill	Evacuate the area and remove all ignition sources. <a href="#">[7]</a> Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container. <a href="#">[1]</a> Ventilate the area and wash the spill site after the material has been removed. <a href="#">[7]</a>
Fire	Use dry chemical, carbon dioxide (CO <sub>2</sub> ), or alcohol-resistant foam to extinguish. <a href="#">[5]</a> Water spray can be used to cool fire-exposed containers. <a href="#">[5]</a> Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. <a href="#">[1]</a>
First Aid: Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[5]</a>
First Aid: Skin Contact	Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation occurs. <a href="#">[5]</a>
First Aid: Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[5]</a>
First Aid: Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention. <a href="#">[5]</a>

## Disposal Plan

Dispose of **2-Ethylpyridine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[5\]](#) It may be necessary to dispose of this

chemical as hazardous waste.[\[7\]](#) Contact your institution's environmental health and safety department for specific guidance.

## Safety Workflow for Handling 2-Ethylpyridine

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Caption: Workflow for safe handling of **2-Ethylpyridine**.

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